

Pivaloyl Cyanide: Key Identifiers & Properties

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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Property	Details
CAS Number	42867-40-3 [1] [2]
Molecular Formula	C ₆ H ₉ NO [1] [2]
Molecular Weight	111.14 g/mol [1] [2]
Synonym	Trimethylacetyl Cyanide [2]
Boiling Point	147 °C [1]
Density	0.940 g/cm ³ [1]
Flash Point	43 °C [1]

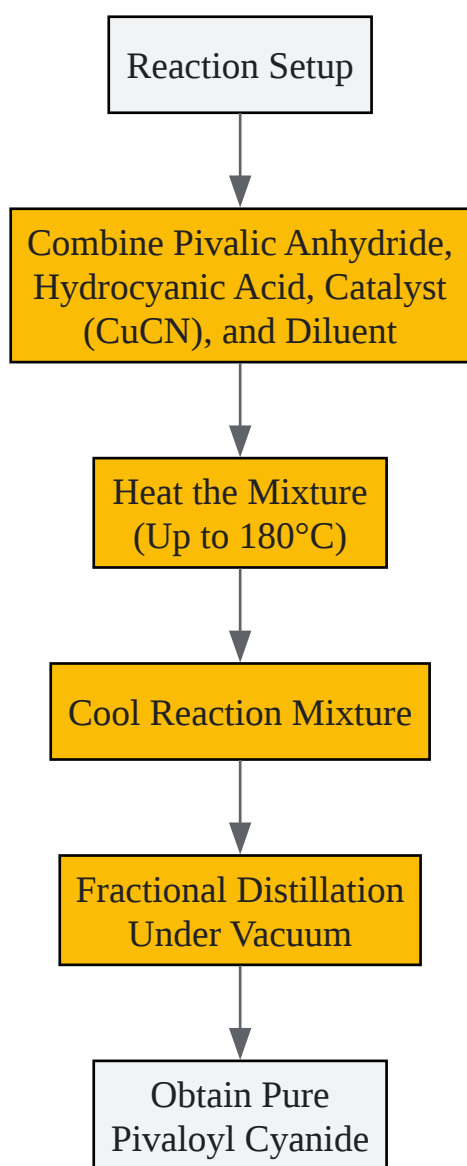
Synthetic Application and Protocol

While direct performance comparisons are unavailable, one source mentions **Pivaloyl Cyanide**'s use as a reagent in organic synthesis. The following experimental protocol is adapted from a patent for its preparation [3] [4].

- Primary Use:** Serves as a building block for synthesizing herbicidal compounds. The pivaloyl group is a key component in the development of various herbicides [3] [4].

- **Reaction Type:** Synthesis from Pivalic Anhydride [3] [4].
- **Key Reagents:** Pivalic anhydride and hydrocyanic acid [3] [4].
- **Catalyst System:** Copper(I) cyanide (CuCN) [3] [4].
- **Reaction Diluent:** Diphenyl ether [3] [4].
- **Workflow:** The synthesis involves a reaction facilitated by a catalyst, followed by purification steps to isolate the final product.

The workflow for this synthesis can be summarized as follows:



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Experimental Procedure:

- **Setup:** Combine pivalic anhydride, hydrocyanic acid, a copper(I) cyanide catalyst, and diphenyl ether as a diluent in a reaction vessel [3] [4].
- **Reaction:** Heat the mixture to a temperature of up to 180°C to facilitate the reaction [3] [4].
- **Isolation:** After the reaction is complete, cool the mixture. The crude **Pivaloyl Cyanide** is then isolated from the catalyst and diluent through fractional distillation under vacuum [3] [4].

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References

1. China CAS 42867-40-3 | PIVALOYL Manufacturers and... CYANIDE [alfa-industry.com]
2. CAS No : 42867-40-3| Chemical Name : Pivaloyl Cyanide [pharmaffiliates.com]
3. Process for the manufacture of pivaloyl cyanide [patents.google.com]
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